

A Comparative Guide to the Helical Structures of TNA and DNA

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Compound of Interest

Compound Name: *DMTr-TNA-G(O6-CONPh2)*
(N2Ac)-amidite

Cat. No.: B12390846

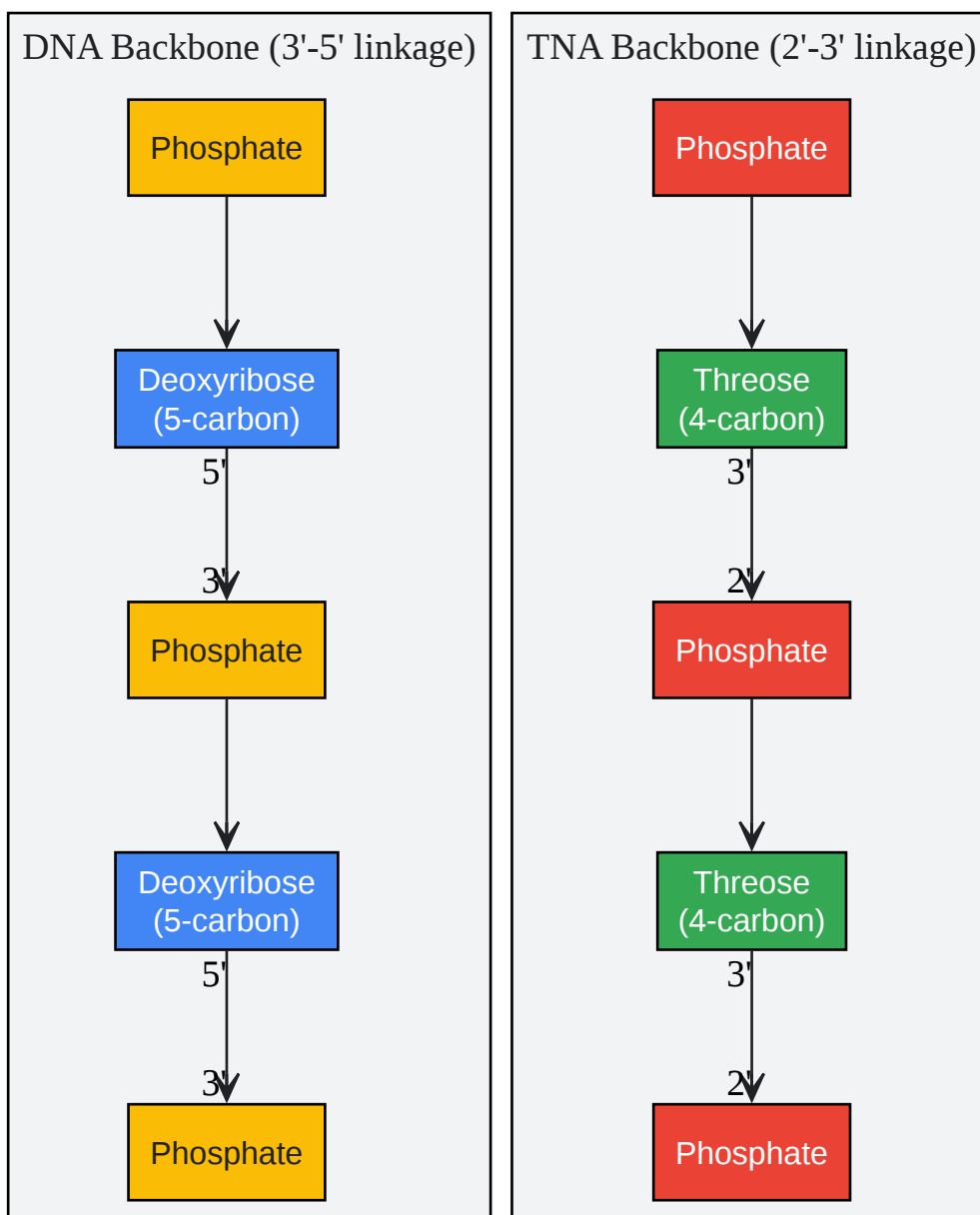
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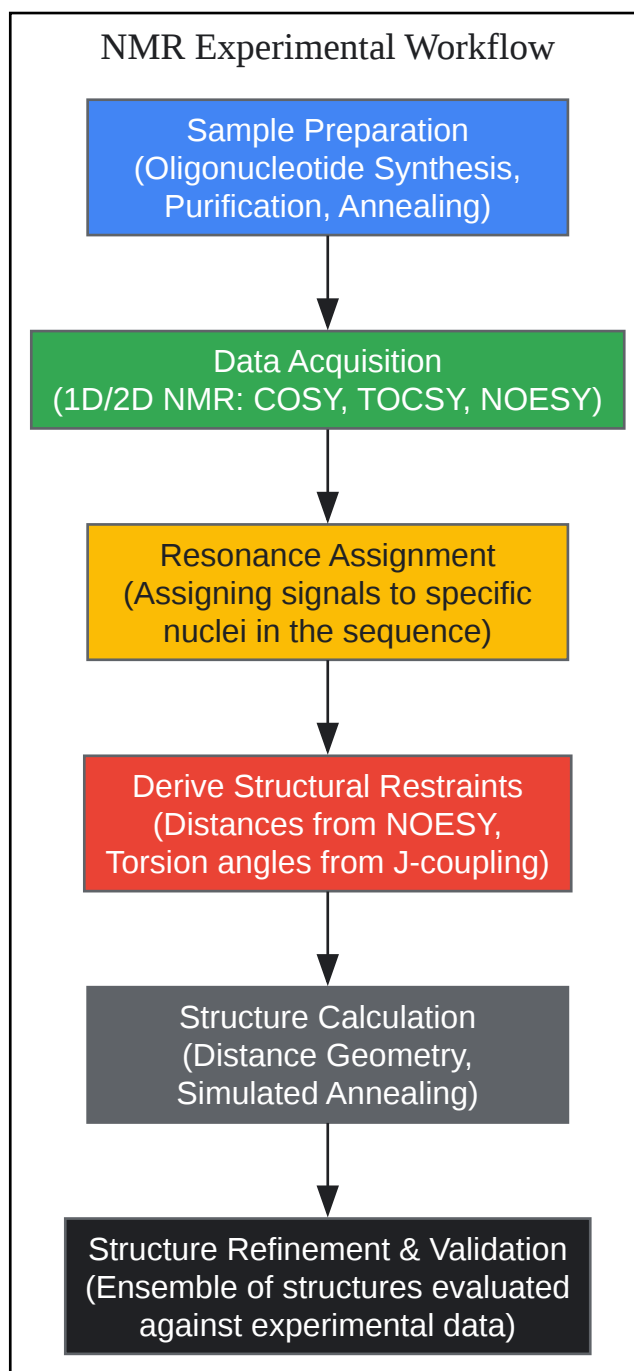
For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective structural comparison between Threose Nucleic Acid (TNA), a promising synthetic genetic polymer, and its natural counterpart, Deoxyribonucleic Acid (DNA). By presenting key structural parameters, fundamental chemical differences, and the experimental protocols used for their determination, this document serves as a valuable resource for researchers in nucleic acid chemistry, synthetic biology, and pharmacology.

Fundamental Backbone and Sugar Differences

The primary distinction between TNA and DNA lies in the sugar-phosphate backbone. TNA is constructed from α -L-threofuranose sugars, which are four-carbon tetroses, linked by 2' to 3' phosphodiester bonds. In contrast, DNA utilizes a five-carbon 2'-deoxyribose sugar linked by 3' to 5' phosphodiester bonds. This results in a TNA backbone repeat unit that is one atom shorter than that of DNA, leading to significant conformational rigidity and altered helical parameters.^[1]
^[2]





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References

- 1. structbio.vanderbilt.edu [structbio.vanderbilt.edu]
- 2. Structural Insights into Conformational Differences between DNA/TNA and RNA/TNA Chimeric Duplexes - PMC [pmc.ncbi.nlm.nih.gov]
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